

Commercial Suppliers and Technical Guide for Ipragliflozin-d5 in Research

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Compound of Interest

Compound Name: Ipragliflozin-d5

Cat. No.: B1153965

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This technical guide provides a comprehensive overview of commercial suppliers for **Ipragliflozin-d5**, a deuterated internal standard crucial for the accurate quantification of the SGLT2 inhibitor Ipragliflozin in various research applications. The guide is intended for researchers, scientists, and drug development professionals, offering a comparative summary of supplier specifications, detailed experimental protocols for bioanalytical methods, and visual representations of key processes.

Commercial Availability of Ipragliflozin-d5

Ipragliflozin-d5 is available from several commercial suppliers specializing in reference standards and research chemicals. While specific quantitative data such as exact purity and isotopic enrichment often require direct inquiry or are provided with a certificate of analysis upon purchase, the following table summarizes the available information for key suppliers.

Supplier	Product Code/Catalogue #	Molecular Formula	Molecular Weight	Notes
LGC Standards	TRC-I739477	C ₂₁ H ₁₆ D ₅ FO ₅ S	Not specified	A certificate with precise mass is delivered with the product. [1]
Axios Research	AR-I03845	C ₂₁ H ₁₆ D ₅ FO ₅ S	409.48	Intended for analytical purposes and not for human use. [2]
Adva Tech Group Inc.	Not specified	Not specified	Not specified	Inquiries for purity and other specifications are to be submitted via their website.

Experimental Protocol: Quantification of Ipragliflozin in Rat Plasma using LC-MS/MS

This protocol outlines a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of Ipragliflozin in a biological matrix, utilizing **Ipragliflozin-d5** as an internal standard (IS). The methodology is based on established procedures for similar SGLT2 inhibitors.[\[3\]](#)

1. Materials and Reagents:

- Ipragliflozin reference standard
- **Ipragliflozin-d5** (Internal Standard)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade

- Water, HPLC grade
- Rat plasma (or other relevant biological matrix)
- tert-Butyl methyl ether (for liquid-liquid extraction)

2. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

3. Preparation of Standard and Quality Control (QC) Samples:

- Prepare stock solutions of Ipragliflozin and **Ipragliflozin-d5** in a suitable organic solvent (e.g., methanol or DMSO).
- Prepare calibration curve (CC) standards and quality control (QC) samples by spiking known concentrations of Ipragliflozin into the blank biological matrix.
- Add a fixed concentration of the **Ipragliflozin-d5** internal standard solution to all CC, QC, and study samples.

4. Sample Preparation (Liquid-Liquid Extraction):

- To 50 μ L of plasma sample, add the internal standard solution.
- Add 1 mL of tert-butyl methyl ether and vortex for 5 minutes.
- Centrifuge the samples at 4000 rpm for 10 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection into the LC-MS/MS system.

5. LC-MS/MS Conditions:

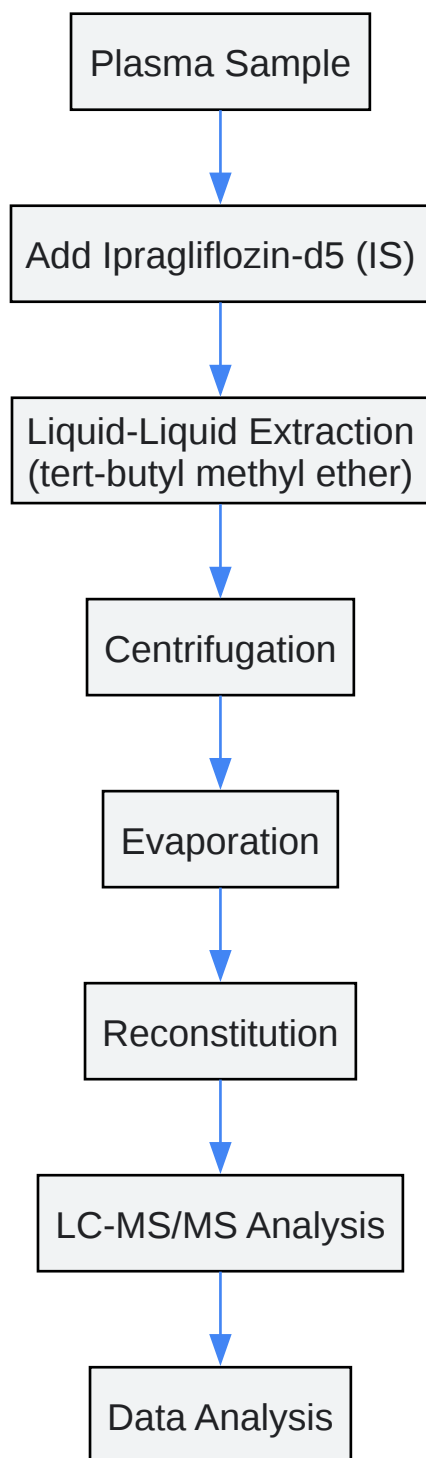
- Chromatographic Column: A C18 column (e.g., Quicksorb ODS, 2.1 mm i.d. × 150 mm, 5 µm) is suitable for separation.[3]
- Mobile Phase: A gradient or isocratic elution can be used. A common mobile phase is a mixture of acetonitrile and 0.1% formic acid in water.[3]
- Flow Rate: A typical flow rate is 0.2 mL/min.[3]
- Injection Volume: 10 µL.
- Mass Spectrometer: Operate in positive electrospray ionization (ESI) mode.
- Detection: Use Multiple Reaction Monitoring (MRM) to monitor the transitions for Ipragliflozin and **Ipragliflozin-d5**.
 - Ipragliflozin transition (example): m/z 422.0 [M+NH₄]⁺ → 151.0[3]
 - **Ipragliflozin-d5** transition: The precursor ion will be shifted by +5 Da. The product ion may or may not be shifted depending on the location of the deuterium labels.

6. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Ipragliflozin to **Ipragliflozin-d5** against the nominal concentration of the calibration standards.
- Use a linear regression model to fit the calibration curve.
- Determine the concentration of Ipragliflozin in the QC and unknown samples from the calibration curve.

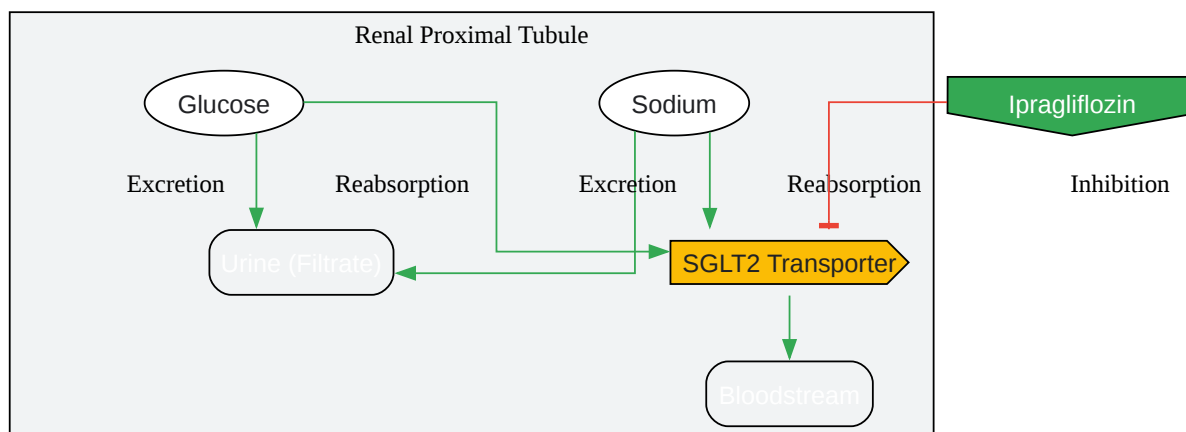
Visualizations

The following diagrams illustrate the experimental workflow and the mechanism of action of Ipragliflozin.



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LC-MS/MS Sample Preparation Workflow



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Mechanism of Action of Ipragliflozin

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